

# 4-Fluorobenzoyl Chloride: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *4-Fluorobenzoyl chloride*

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This in-depth technical guide provides a comprehensive overview of **4-Fluorobenzoyl chloride**, a key reagent in organic synthesis. This document details its chemical identity, physical properties, and provides illustrative experimental protocols for its application in common synthetic transformations.

## Chemical Identity and Properties

**4-Fluorobenzoyl chloride**, a colorless to pale yellow liquid with a pungent odor, is a versatile building block in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals.<sup>[1]</sup> Its reactivity is primarily dictated by the acyl chloride functional group, which readily participates in nucleophilic acyl substitution reactions.

Identifier	Value
IUPAC Name	4-fluorobenzoyl chloride[2]
CAS Number	403-43-0[1][2][3][4]
Molecular Formula	C7H4ClFO[1][2][3][4]
Molecular Weight	158.56 g/mol [3][4]
Synonyms	p-Fluorobenzoyl chloride[3][4][5], 4-Fluorobenzoic acid chloride[5], Benzoyl chloride, 4-fluoro-

Table 1: Chemical Identifiers and Synonyms

Property	Value
Appearance	Clear colorless to pale yellow liquid[1][2]
Purity	≥97%[3], ≥97.5% (GC)[2], 98%[5]
Boiling Point	82 °C at 20 mmHg[5]
Melting Point	10-12 °C[5]
Density	1.342 g/mL at 25 °C[5]
Refractive Index	1.5295-1.5335 at 20 °C[2], 1.532 at 20 °C[5]

Table 2: Physical and Chemical Properties

## Key Synthetic Applications & Experimental Protocols

**4-Fluorobenzoyl chloride** is a key intermediate in a variety of chemical reactions, most notably in the formation of amides and in Friedel-Crafts acylation reactions.

### Amide Synthesis

The reaction of **4-Fluorobenzoyl chloride** with primary or secondary amines is a robust and efficient method for the synthesis of 4-fluorobenzamides. This transformation, often referred to as the Schotten-Baumann reaction, typically proceeds under basic conditions to neutralize the hydrochloric acid byproduct.

#### Detailed Experimental Protocol: Synthesis of N-benzyl-4-fluorobenzamide

This protocol is adapted from a procedure for the synthesis of amides in the bio-available solvent Cyrene.

#### Materials:

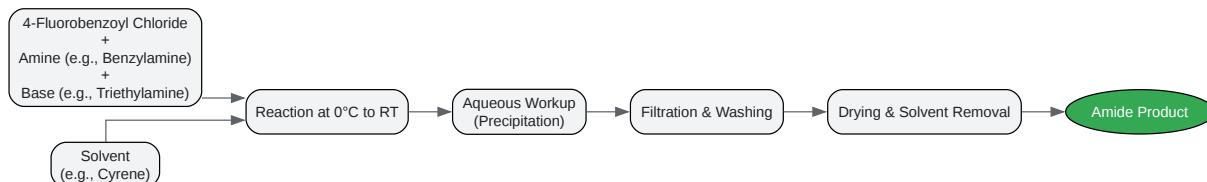
- **4-Fluorobenzoyl chloride** (59  $\mu$ L, 0.5 mmol)
- Benzylamine (55  $\mu$ L, 0.5 mmol)
- Triethylamine (77  $\mu$ L, 0.55 mmol)
- Cyrene (0.5 mL)
- Water
- Ethyl acetate (EtOAc)
- Sodium sulfate

#### Procedure:

- To a stirred solution of **4-fluorobenzoyl chloride** in Cyrene at 0 °C, add triethylamine followed by benzylamine.
- Allow the reaction mixture to warm to room temperature and stir for 1 hour.
- Add 5 mL of water to the mixture and stir for an additional hour.
- Filter the resulting precipitate and wash with water.

- Dissolve the residue in ethyl acetate, dry over sodium sulfate, and remove the solvent under reduced pressure to yield N-benzyl-4-fluorobenzamide.

Logical Workflow for Amide Synthesis:



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Caption: Workflow for the synthesis of amides from **4-Fluorobenzoyl chloride**.

## Friedel-Crafts Acylation

Friedel-Crafts acylation is a classic method for the formation of aryl ketones. In this reaction, **4-Fluorobenzoyl chloride** acts as the acylating agent in the presence of a Lewis acid catalyst to introduce the 4-fluorobenzoyl group onto an aromatic ring.

General Experimental Protocol for Friedel-Crafts Acylation:

While a specific protocol for **4-Fluorobenzoyl chloride** was not detailed in the provided search results, a general procedure can be outlined.

Materials:

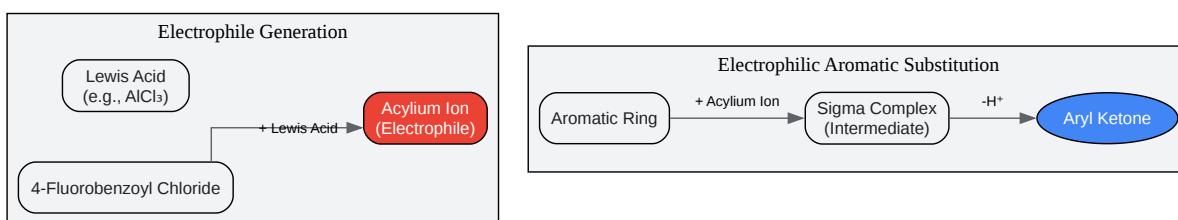
- 4-Fluorobenzoyl chloride**
- Aromatic substrate (e.g., anisole, toluene)
- Lewis acid catalyst (e.g.,  $\text{AlCl}_3$ ,  $\text{FeCl}_3$ )
- Anhydrous, non-polar solvent (e.g., dichloromethane, carbon disulfide)

- Ice-cold water
- Aqueous base (e.g., 5% NaOH solution)
- Drying agent (e.g., anhydrous MgSO<sub>4</sub>)

#### Procedure:

- In a round-bottom flask equipped with a stirrer and under an inert atmosphere, suspend the Lewis acid catalyst in the anhydrous solvent.
- Slowly add the **4-Fluorobenzoyl chloride** to the suspension.
- Add a solution of the aromatic substrate in the solvent dropwise to the reaction mixture.
- Stir the mixture for a specified time at a controlled temperature.
- Quench the reaction by carefully adding ice-cold water.
- Separate the organic layer and wash it with an aqueous base and then with water.
- Dry the organic layer over a drying agent, filter, and remove the solvent under reduced pressure to obtain the crude product.
- Purify the product by recrystallization or column chromatography.

#### Signaling Pathway for Friedel-Crafts Acylation:



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Caption: Mechanism of the Friedel-Crafts acylation using **4-Fluorobenzoyl chloride**.

## Safety Information

**4-Fluorobenzoyl chloride** is a corrosive and moisture-sensitive compound. It should be handled in a well-ventilated fume hood with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. It is classified as a dangerous good for transport. In case of contact with skin or eyes, it can cause severe burns. It is also harmful if swallowed or inhaled.<sup>[1]</sup> Always consult the Safety Data Sheet (SDS) before handling this chemical.

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## References

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